

Vanadium(V) Chloride: A Comprehensive Technical Guide to Synthesis and Characterization

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Compound of Interest

| | |
|----------------|------------------------|
| Compound Name: | Vanadium pentachloride |
| CAS No.: | 14986-47-1 |
| Cat. No.: | B12657192 |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of the highly unstable Vanadium(V) chloride (VCl_5). Due to its thermal instability, the synthesis and handling of VCl_5 require specialized low-temperature techniques. This document details the established synthetic protocol, available characterization data, and the necessary handling precautions for this elusive metal halide.

Introduction

Vanadium(V) chloride is a binary vanadium halide that has garnered interest due to its high oxidation state. It is a black, diamagnetic solid that is highly reactive and thermally unstable at room temperature, readily decomposing into Vanadium(IV) chloride (VCl_4) and chlorine gas (Cl_2)[1]. This inherent instability has made its isolation and characterization a significant chemical challenge. In the solid state, VCl_5 adopts a dimeric, bioctahedral structure, analogous to niobium(V) chloride[1]. Its primary utility lies in fundamental inorganic chemistry research and as a potential precursor in specialized synthetic applications.

Synthesis of Vanadium(V) Chloride

The synthesis of Vanadium(V) chloride is not achievable through direct chlorination of vanadium metal or lower vanadium chlorides, as the oxidizing power of chlorine is insufficient to reach the +5 oxidation state. The established and successful method for the preparation of VCl_5 involves a halide exchange reaction at low temperatures, as first reported by Tamadon and Seppelt in 2012[1].

Synthetic Reaction

The synthesis proceeds via the reaction of Vanadium(V) fluoride (VF_5) with a significant excess of Boron trichloride (BCl_3) at low temperatures. The reaction can be represented by the following equation:



This reaction is typically carried out at $-78\text{ }^\circ\text{C}$ to mitigate the thermal decomposition of the product[2].

Experimental Protocol

A detailed experimental protocol, based on the work of Tamadon and Seppelt, is provided below. Extreme caution must be exercised due to the hazardous nature of the reactants and the air- and moisture-sensitivity of the product. All manipulations should be performed under a dry, inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

Materials:

- Vanadium(V) fluoride (VF_5)
- Boron trichloride (BCl_3), anhydrous
- Anhydrous solvent (e.g., dichloromethane, CH_2Cl_2)
- Schlenk flask or similar reaction vessel
- Low-temperature bath (e.g., dry ice/acetone slush)

Procedure:

- In a pre-dried Schlenk flask under an inert atmosphere, condense a solution of Vanadium(V) fluoride in the chosen anhydrous solvent at $-78\text{ }^{\circ}\text{C}$.
- Slowly add a large excess of anhydrous Boron trichloride to the cooled VF_5 solution with vigorous stirring.
- Maintain the reaction mixture at $-78\text{ }^{\circ}\text{C}$ for the duration of the reaction. The exact reaction time may vary and should be monitored for completion (e.g., by observing color changes).
- Upon completion, the volatile byproducts and excess BCl_3 can be removed under vacuum at low temperature.
- The resulting black solid is Vanadium(V) chloride. It should be stored at or below $-78\text{ }^{\circ}\text{C}$ to prevent decomposition.

Purification: Purification of VCl_5 is challenging due to its instability. The primary impurity is VCl_4 , resulting from decomposition. Purification can be attempted by very low-temperature fractional sublimation, though this is often difficult to achieve without significant loss of product. Washing with a cold, inert, and non-coordinating solvent may help remove soluble impurities.

Safety and Handling

Vanadium(V) chloride and its precursors are highly hazardous.

- Vanadium(V) fluoride (VF_5) is highly corrosive and toxic.
- Boron trichloride (BCl_3) is a toxic and corrosive gas that reacts violently with water.
- Vanadium(V) chloride (VCl_5) is expected to be highly corrosive and will release toxic chlorine gas upon decomposition.
- All handling must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles, must be worn.
- Due to its moisture sensitivity, all glassware must be rigorously dried, and anhydrous solvents and reagents must be used.

- Disposal of waste should be carried out in accordance with institutional and national safety guidelines for hazardous chemical waste.

Characterization of Vanadium(V) Chloride

The characterization of VCl_5 is complicated by its instability. The available data is primarily from the initial report of its synthesis.

Physical and Spectroscopic Properties

| Property | Value | Reference |
|-----------------------|--|-----------|
| Appearance | Black solid | [1] |
| Magnetic Properties | Diamagnetic | [1] |
| Thermal Stability | Decomposes above $-20\text{ }^\circ\text{C}$ | [1] |
| Calculated Molar Mass | 228.21 g/mol | |

Structural Characterization

While a full experimental crystal structure with detailed bond lengths and angles is not readily available in the public domain, it has been established that VCl_5 exists as a dimer, $[\text{VCl}_5]_2$, with a bioctahedral structure[1]. This structure consists of two vanadium atoms bridged by two chlorine atoms, with each vanadium atom also bonded to four terminal chlorine atoms.

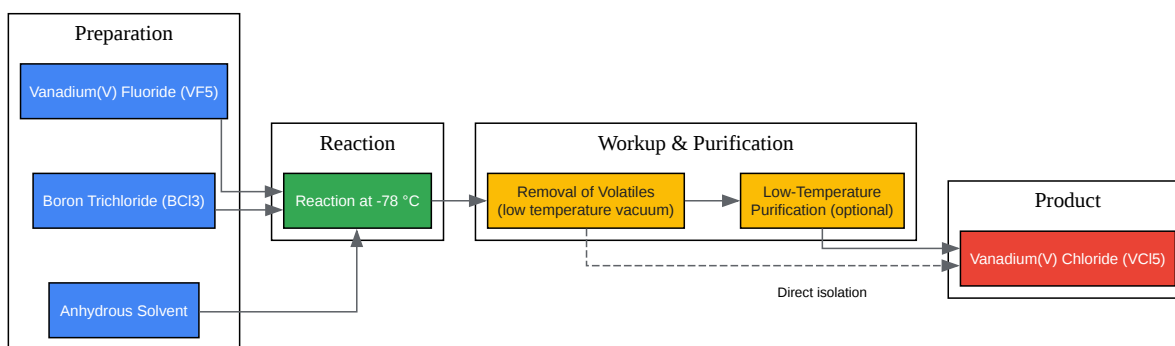
Computational studies from the Materials Project predict a triclinic crystal structure (space group P-1) for VCl_5 [3][4]. However, this is a calculated structure and awaits experimental verification.

Spectroscopic Data

Detailed experimental spectroscopic data (Raman, IR, UV-Vis) for isolated Vanadium(V) chloride is scarce in the literature due to its instability. Researchers attempting to characterize this compound would need to perform these measurements at very low temperatures.

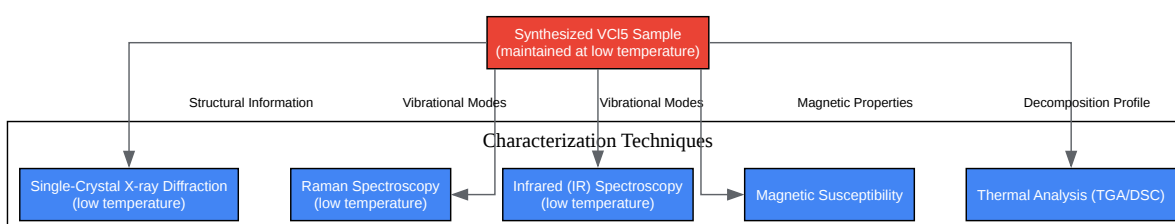
Experimental and Logical Workflows

The following diagrams illustrate the logical workflow for the synthesis and characterization of Vanadium(V) chloride.



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Synthesis workflow for Vanadium(V) chloride.



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Characterization workflow for Vanadium(V) chloride.

Conclusion

Vanadium(V) chloride remains a challenging yet intriguing compound for inorganic chemists. Its successful synthesis hinges on the careful execution of a low-temperature halide exchange reaction. The inherent instability of VCl_5 necessitates specialized handling and characterization techniques performed at cryogenic temperatures. While the fundamental aspects of its synthesis and structure have been established, further detailed experimental and computational studies are required to fully elucidate its physical and chemical properties. This guide provides a foundational understanding for researchers venturing into the study of this elusive and highly reactive metal halide.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. mp-1101909: VCl₅ \(triclinic, P-1, 2\) \[legacy.materialsproject.org\]](#)
- [4. Materials Data on VCl₅ by Materials Project \(Dataset\) | DOE Data Explorer \[osti.gov\]](#)
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